Application Notes and Protocols for Forced Degradation Studies of Nifedipine: Nitrosation

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

Cat. No.: *B16188478*

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Introduction

Forced degradation studies are a critical component of the drug development process, providing valuable insights into the intrinsic stability of a drug substance. These studies help in identifying potential degradation products, understanding degradation pathways, and developing stability-indicating analytical methods as mandated by regulatory bodies like the International Council for Harmonisation (ICH). One crucial aspect of forced degradation is the evaluation of a drug's susceptibility to nitrosation, which can lead to the formation of potentially mutagenic nitrosamine impurities.

Nifedipine, a dihydropyridine calcium channel blocker, is widely used in the treatment of hypertension and angina. Structurally, nifedipine itself does not contain a secondary or tertiary amine group that is readily susceptible to nitrosation. However, the potential for nitrosating agents to be present in raw materials, solvents, or as environmental contaminants necessitates a thorough investigation of its degradation profile under nitrosative stress conditions. The primary nitrosation product of concern is N-Nitroso Nifedipine, chemically known as Dimethyl 2,6-dimethyl-4-(2-nitrophenyl)-1-nitroso-1,4-dihydropyridine-3,5-dicarboxylate.[1][2]

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These application notes provide a detailed protocol for conducting forced degradation studies of nifedipine under nitrosative stress, followed by a validated stability-indicating analytical method for the quantification of nifedipine and its N-nitroso impurity.

Experimental Protocols

Protocol 1: Forced Degradation of Nifedipine under Nitrosative Stress (Modified NAP Test)

This protocol is adapted from the general principles of the Nitrosation Assay Procedure (NAP) test to assess the potential for nitrosamine formation.[3][4] The goal is to induce a controlled degradation of nifedipine (typically 5-20%) to identify and quantify the N-nitroso degradant.[5]

Materials:

- Nifedipine Active Pharmaceutical Ingredient (API)
- Sodium Nitrite ($NaNO_2$)
- Hydrochloric Acid (HCl), 0.1 M
- Methanol, HPLC grade
- Acetonitrile, HPLC grade
- Water, HPLC grade
- N-Nitroso Nifedipine Reference Standard[1][2][3][6]
- Volumetric flasks, pipettes, and other standard laboratory glassware
- pH meter
- Magnetic stirrer and stir bars
- Water bath or incubator capable of maintaining 37 ± 1 °C

Procedure:

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- Preparation of Nifedipine Stock Solution (10 mM): Accurately weigh and dissolve an appropriate amount of nifedipine in methanol to obtain a final concentration of 10 mM.
- Preparation of Sodium Nitrite Solution (40 mM): Accurately weigh and dissolve sodium nitrite in HPLC grade water to obtain a final concentration of 40 mM.
- Stress Reaction:
  - In a suitable volumetric flask, add a calculated volume of the nifedipine stock solution.
  - Add an equal volume of the sodium nitrite solution.
  - Slowly add 0.1 M HCl dropwise while stirring to adjust the pH of the solution to 3-4.[7] Monitor the pH using a calibrated pH meter.
  - Dilute the solution with a 50:50 mixture of methanol and water to achieve a final nifedipine concentration of approximately 1 mg/mL.
  - Stopper the flask and place it in a water bath or incubator set at 37 °C.
- Time Points and Sampling:
  - Withdraw aliquots of the reaction mixture at appropriate time intervals (e.g., 0, 2, 4, 8, and 24 hours).
  - Immediately neutralize the withdrawn samples by adding a suitable volume of a weak base (e.g., 0.1 M sodium bicarbonate) to stop the reaction.
  - Dilute the neutralized samples with the mobile phase to a suitable concentration for analysis.
- Control Sample: Prepare a control sample containing nifedipine in the same solvent system without the addition of sodium nitrite and acid. Keep this sample under the same temperature and time conditions.
- Blank Solution: Prepare a blank solution containing all the reagents except nifedipine.

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Protocol 2: Stability-Indicating UPLC-MS/MS Analytical Method

This method is designed for the separation and quantification of nifedipine and its N-nitroso impurity. A high-sensitivity technique like UPLC-MS/MS is recommended for detecting and quantifying trace levels of nitrosamine impurities.[8]

Instrumentation and Conditions:

- Chromatographic System: UPLC system equipped with a binary solvent manager, sample manager, and a column oven.
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:

Time (min)	%A	%B
0.0	95	5
1.0	95	5
5.0	10	90
6.0	10	90
6.1	95	5
8.0	95	5

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.

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- Injection Volume: 5 µL.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MS/MS Transitions (MRM):
  - Nifedipine:m/z 347.1 → 315.1
  - N-Nitroso Nifedipine:m/z 376.1 → 315.1 (hypothetical, to be confirmed with reference standard).

Protocol 3: Analytical Method Validation

The analytical method should be validated according to ICH Q2(R1) guidelines to ensure it is suitable for its intended purpose.

Validation Parameters:

- Specificity: Analyze blank, placebo (if applicable), nifedipine standard, N-nitroso nifedipine standard, and a mixture of both to demonstrate the absence of interference at the retention times of the analytes. Also, analyze the stressed samples to ensure the separation of the main peak from any degradation products.
- Linearity: Prepare a series of at least five concentrations of nifedipine and N-nitroso nifedipine. Plot the peak area against the concentration and determine the correlation coefficient (r^2), y-intercept, and slope of the regression line.
- Accuracy: Perform recovery studies by spiking a known amount of nifedipine and N-nitroso nifedipine into a blank matrix at three different concentration levels (e.g., 80%, 100%, and 120% of the target concentration). Calculate the percentage recovery.
- Precision:
  - Repeatability (Intra-day precision): Analyze at least six replicate injections of the same sample solution on the same day and under the same operating conditions.
  - Intermediate Precision (Inter-day precision): Analyze the same sample solution on different days, with different analysts, and on different instruments.

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- Calculate the relative standard deviation (%RSD) for the results.

- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the lowest concentration of the analytes that can be reliably detected and quantified, respectively. This can be determined based on the signal-to-noise ratio (typically 3:1 for LOD and 10:1 for LOQ) or from the standard deviation of the response and the slope of the calibration curve.

- Robustness: Intentionally vary the method parameters (e.g., pH of the mobile phase, column temperature, flow rate) and assess the impact on the results.

Data Presentation

The quantitative data from the forced degradation and method validation studies should be summarized in clear and concise tables for easy interpretation and comparison.

Table 1: Forced Degradation of Nifedipine under Nitrosative Stress

Time (hours)	Nifedipine Assay (%)	N-Nitroso Nifedipine (%)	Total Impurities (%)	Mass Balance (%)
0	99.8	ND	0.2	100.0
2	98.5	0.5	1.0	99.5
4	96.2	1.8	2.0	98.2
8	92.1	4.5	3.4	96.6
24	85.3	8.2	6.5	93.5

ND: Not Detected

Table 2: Summary of Analytical Method Validation Parameters

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Parameter	Nifedipine	N-Nitroso Nifedipine	Acceptance Criteria
Linearity			
Range (µg/mL)	1 - 100	0.1 - 10	-
Correlation Coefficient (r^2)	0.9995	0.9992	≥ 0.999
Accuracy (% Recovery)			
80%	99.5	98.9	98.0 - 102.0%
100%	100.2	100.5	98.0 - 102.0%
120%	100.8	101.2	98.0 - 102.0%
Precision (%RSD)			
Repeatability (n=6)	0.5	0.8	≤ 2.0%
Intermediate Precision (n=6)	0.7	1.2	≤ 2.0%
LOD (µg/mL)	0.1	0.03	-
LOQ (µg/mL)	0.3	0.1	-
Robustness	Robust	Robust	No significant impact on results

Visualization

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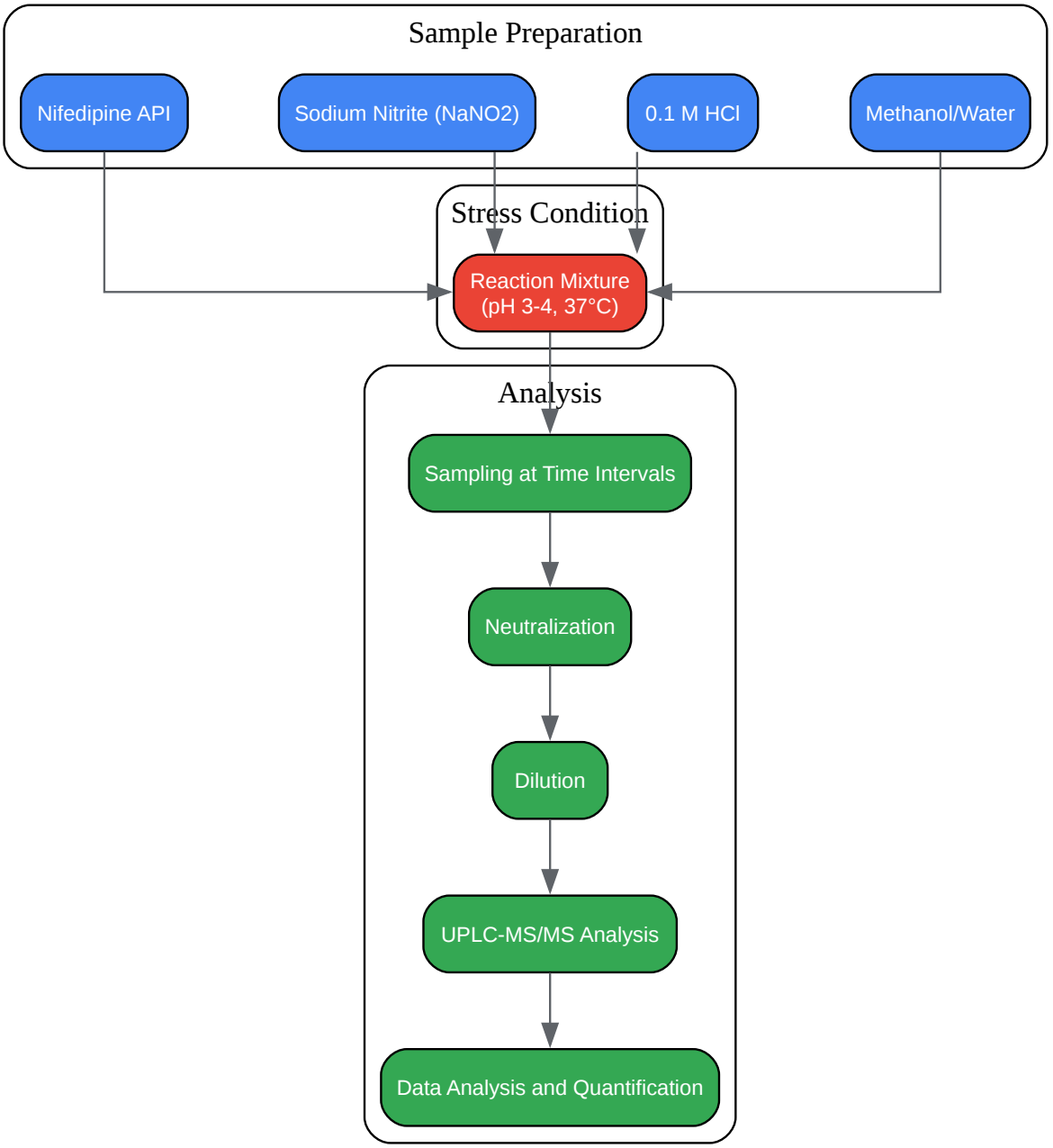

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Caption: Workflow for the forced nitrosation of nifedipine.

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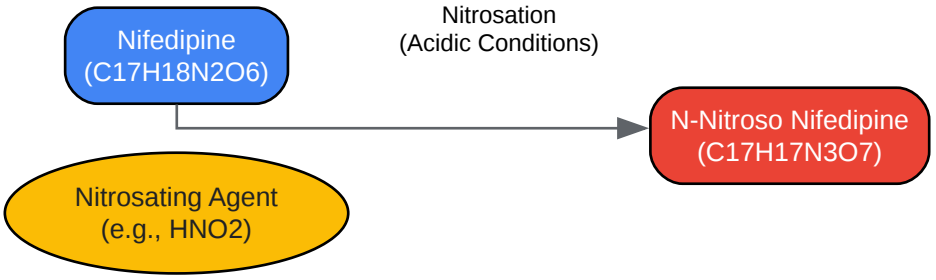

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References

- 1. resolvemass.ca [resolvemass.ca]
- 2. An update on the current status and prospects of nitrosation pathways and possible root causes of nitrosamine formation in various pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Forced degradation: predicting nitrosamine formation - New Scientific Knowledge & Development - Nitrosamines Exchange [nitrosamines.usp.org]
- 4. Modified NAP Test: A Simple and Responsive Nitrosating Methodology for Risk Evaluation of NDSRIs -Pub - Confirmatory Testing & Analytical Challenges - Nitrosamines Exchange [nitrosamines.usp.org]
- 5. resolvemass.ca [resolvemass.ca]
- 6. veeprho.com [veeprho.com]
- 7. fda.gov [fda.gov]
- 8. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [pmc.ncbi.nlm.nih.gov]
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